

Monobutyl Phosphate-d9: A Technical Safety Guide for Researchers

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Compound of Interest

Compound Name: Monobutyl Phosphate-d9

Cat. No.: B15558804

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This in-depth technical guide provides a comprehensive overview of the safety data for **Monobutyl Phosphate-d9** (MBP-d9). The information presented is essential for researchers, scientists, and drug development professionals to ensure safe handling, storage, and disposal of this compound. Given the limited availability of a specific Safety Data Sheet (SDS) for the deuterated form, this guide extrapolates data from the SDS of the non-deuterated Monobutyl Phosphate, a standard and scientifically accepted practice for isotopic-labeled compounds where the primary hazard profile is determined by the parent molecule.

Chemical and Physical Properties

Monobutyl Phosphate-d9 is a stable, isotopically labeled version of Monobutyl Phosphate.^[1] Key physical and chemical properties are summarized below.

Property	Value	Source
CAS Number	156213-20-6	[1]
Molecular Formula	C4H2D9O4P	[1]
Molecular Weight	163.16 g/mol	[1][2]
Appearance	Pale Yellow Oil	[1]
IUPAC Name	1,1,2,2,3,3,4,4,4-nonadeuteriobutyl dihydrogen phosphate	[2]
Synonyms	Phosphoric Acid Monobutyl-d9 Ester, Butyl-d9 Diacid Phosphate	[1]

Hazard Identification and Classification

Based on the data for Monobutyl Phosphate, the compound is considered hazardous. The primary hazards are related to its corrosive nature.

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	Category 1B	Causes severe skin burns and eye damage.[3][4]
Serious Eye Damage/Eye Irritation	Category 1	Causes serious eye damage.[3][4]
Carcinogenicity (Suspected)	Category 2	Suspected of causing cancer.[3]
Specific target organ toxicity (single exposure)	Category 3	May cause respiratory irritation.[3]

Signal Word: Danger[5]

Toxicological Information

Detailed toxicological data for **Monobutyl Phosphate-d9** is not available. The information below is for the non-deuterated Monobutyl Phosphate. It is expected to have a similar toxicological profile.

Toxicity Metric	Value	Species	Source
Oral LD50	>4640 mg/kg bw	Rat	[6]
Dermal LD50	>2000 mg/kg bw	Rabbit	[6]
Inhalation LC50	No data available	-	[6]

Health Effects:

- Acute Toxicity: Low acute toxicity is expected based on oral and dermal studies in animals.[6]
- Skin and Eye Irritation: The compound is considered corrosive to the skin and eyes.[6][7]
- Sensitization: No sensitization data is available.[6]
- Neurotoxicity: Not expected to be neurotoxic.[6]

Experimental Protocols: Safe Handling and Emergency Procedures

Adherence to strict safety protocols is mandatory when working with **Monobutyl Phosphate-d9**.

Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate level of PPE. The following are general recommendations.

Protection Type	Specification	Source
Eye/Face Protection	Wear safety glasses with side shields or goggles.	[8]
Skin Protection	Wear protective gloves and clothing.	[8]
Respiratory Protection	Use a NIOSH/MSHA approved respirator if exposure limits are exceeded or irritation is experienced.	[3][8]

Handling and Storage

- Handling: Handle in accordance with good industrial hygiene and safety practices.[8] Avoid contact with skin, eyes, and clothing.[7] Do not breathe mist or vapor.[3]
- Storage: Keep containers tightly closed in a dry, cool, and well-ventilated place.[8] Store at 2-8°C in a refrigerator under an inert atmosphere.[1] The material is hygroscopic.[1]

First Aid Measures

Exposure Route	First Aid Protocol	Source
Inhalation	Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get immediate medical attention.	[7]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Get immediate medical attention.	[7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Get immediate medical attention.	[7]
Ingestion	Do NOT induce vomiting. Rinse mouth. Never give anything by mouth to an unconscious person. Get immediate medical attention.	[7]

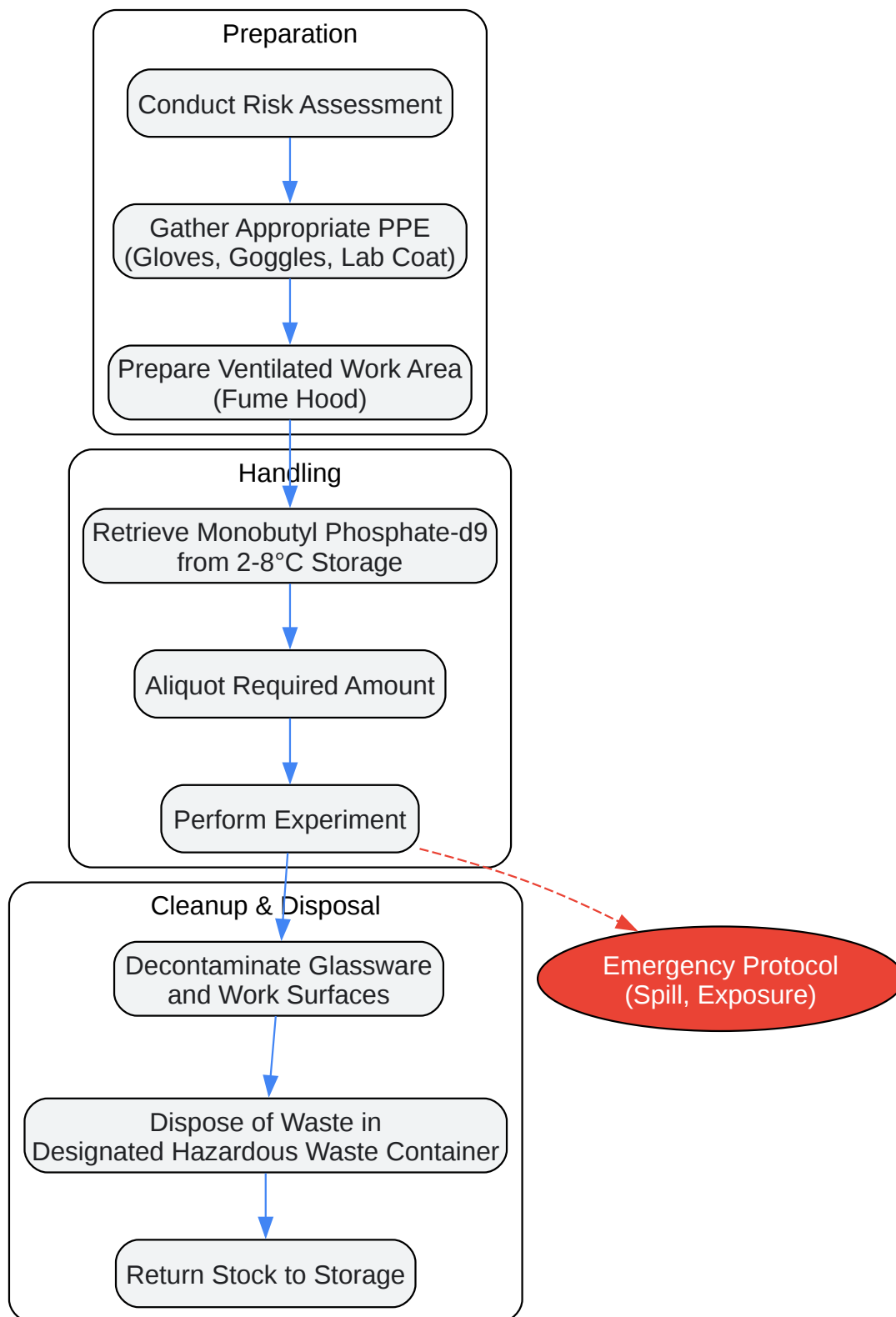
Spill and Disposal Procedures

- Spill: Ensure adequate ventilation.[8] Absorb with inert material and place in a suitable container for disposal.
- Disposal: Dispose of contents/container to an approved waste disposal plant in accordance with local, regional, and national regulations.

Workflow and Pathway Diagrams

Chemical Safety and Handling Workflow

The following diagram outlines the essential steps for the safe handling of **Monobutyl Phosphate-d9** in a laboratory setting.



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Caption: Workflow for the safe handling of **Monobutyl Phosphate-d9**.

This guide is intended to provide essential safety information. Always refer to the most current and specific Safety Data Sheet provided by the supplier before handling any chemical.

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